

Majantol: A Technical Guide to its Olfactory Properties and Scent Profile

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Compound of Interest

Compound Name: *Majantol*

Cat. No.: *B026346*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Majantol®, with the chemical name 2,2-dimethyl-3-(3-methylphenyl)propan-1-ol, is a synthetic aroma chemical renowned for its distinct floral scent, primarily reminiscent of lily of the valley (muguet).^{[1][2][3][4]} This technical guide provides an in-depth overview of the olfactory properties, scent profile, and associated experimental methodologies related to **Majantol**. It is designed to be a comprehensive resource for researchers, scientists, and professionals in drug development and fragrance science. While **Majantol** is primarily used in the fragrance industry, its interaction with olfactory receptors makes it a subject of interest for broader research into chemosensory signaling pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Majantol** is presented in Table 1. This data is essential for understanding its behavior in various formulations and experimental conditions.

Property	Value	References
CAS Number	103694-68-4	[5]
Chemical Formula	C ₁₂ H ₁₈ O	[6]
Molecular Weight	178.27 g/mol	[4]
IUPAC Name	2,2-dimethyl-3-(3-methylphenyl)propan-1-ol	[3]
Appearance	Colorless to pale yellow liquid or solid	[5]
Boiling Point	289 °C	[6]
Melting Point	24 °C	[5]
Vapor Pressure	0.002 mm Hg (at 25°C)	[6]

Olfactory Properties and Scent Profile

Majantol is characterized by a fresh, soft, and intensely floral aroma. Its scent profile is consistently described as being similar to lily of the valley. Table 2 summarizes the olfactory characteristics of **Majantol** based on various industry and scientific sources. It is important to note that a specific, quantitative odor detection threshold for **Majantol** is not readily available in public-domain scientific literature.[7]

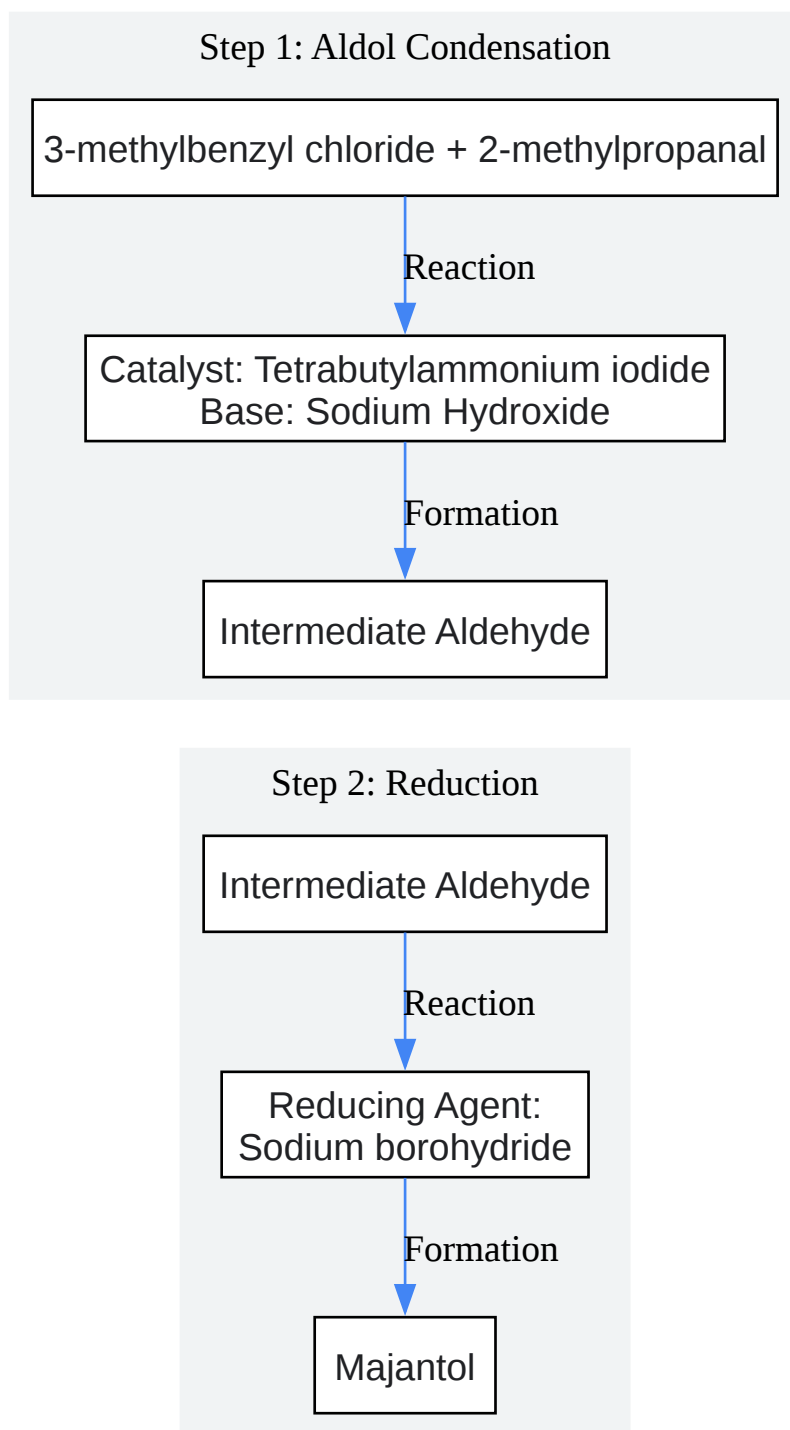
Olfactory Parameter	Description	References
Odor Family	Floral	[3]
Odor Profile	Fresh, soft, intensely floral, reminiscent of lily of the valley (muguet), with transparent, light qualities and subtle green and fruity nuances.	[3][4]
Strength/Impact	Moderate strength (4/10) and proportional impact in blends (5/10).	[3]
Longevity	Lasts > 400 hours on a smelling strip.	[4]
Uses	Creation of modern lily of the valley accords, enhancement of white floral compositions.	[3]

Experimental Protocols

Synthesis of Majantol

A common method for the synthesis of **Majantol** involves a two-step process starting from 3-methylbenzyl chloride and 2-methylpropanal.

Experimental Workflow: Synthesis of **Majantol**



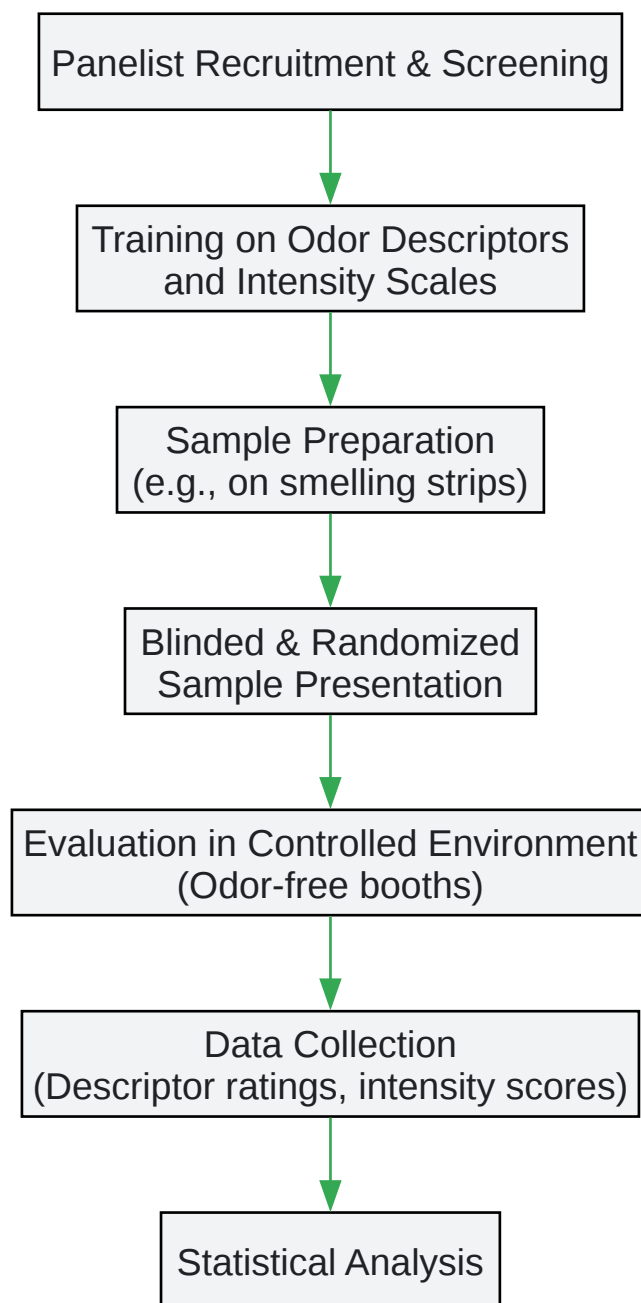
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Caption: A two-step synthesis process for **Majantol**.

Sensory Panel Evaluation of Fragrance

To qualitatively and semi-quantitatively assess the olfactory properties of a fragrance ingredient like **Majantol**, a trained sensory panel is typically employed.

Experimental Workflow: Sensory Panel Evaluation



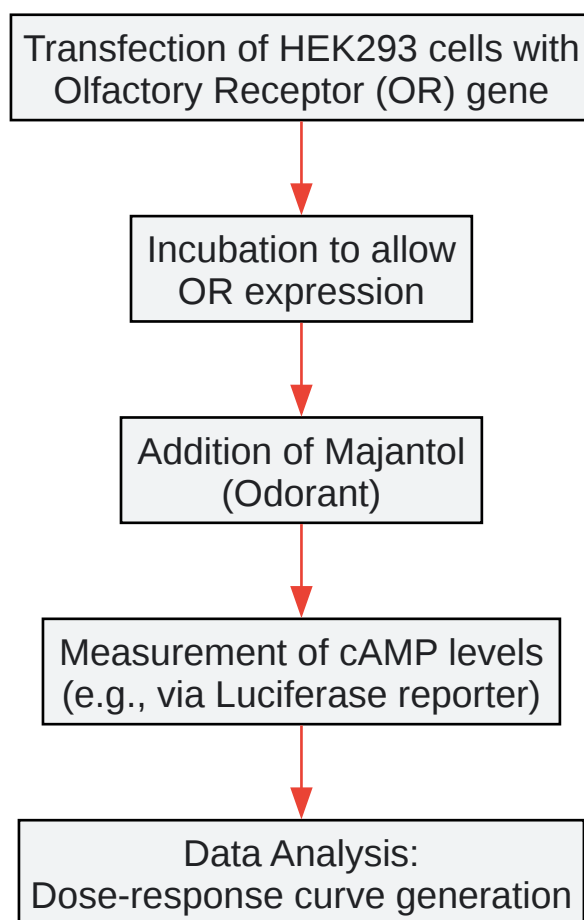
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Caption: Standard workflow for sensory panel evaluation of a fragrance material.

In-Vitro Olfactory Receptor Activation Assay (cAMP Luminescence Assay)

To identify the specific olfactory receptor(s) that are activated by **Majantol**, a common in-vitro method is a cell-based assay that measures the downstream signaling molecule, cyclic adenosine monophosphate (cAMP).

Experimental Workflow: In-Vitro Olfactory Receptor Activation Assay



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Caption: Workflow for an in-vitro assay to measure olfactory receptor activation.

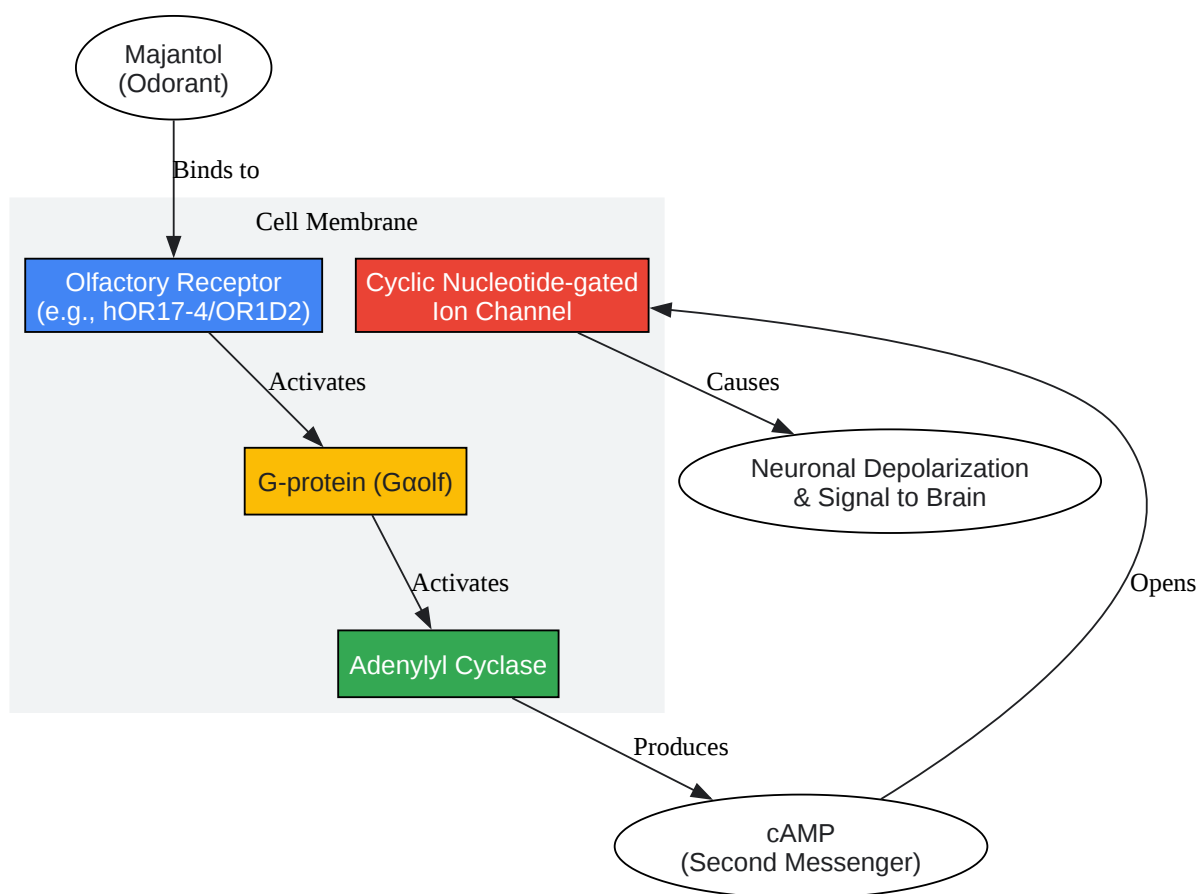
Olfactory Signaling Pathway

The perception of odorants like **Majantol** is initiated by their interaction with olfactory receptors (ORs), which are G-protein coupled receptors (GPCRs) located on the surface of olfactory

sensory neurons. While the specific receptor for **Majantol** has not been definitively identified in publicly available literature, research on olfactively similar lily-of-the-valley odorants, such as Bourgeonal and Lilial, has implicated the human olfactory receptor hOR17-4 (also known as OR1D2) as a key receptor.[8][9] It is therefore plausible that **Majantol** may also interact with this or a similar receptor.

Upon binding of an odorant, the OR undergoes a conformational change, activating an associated G-protein (typically G α olf). This initiates a signaling cascade that leads to the production of cyclic adenosine monophosphate (cAMP), which in turn opens ion channels, leading to depolarization of the neuron and the transmission of a signal to the brain.

Hypothesized Olfactory Signaling Pathway for a Lily-of-the-Valley Scent



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Caption: A diagram of the potential G-protein coupled olfactory signaling pathway activated by a lily-of-the-valley odorant.

Conclusion

Majantol is a well-characterized synthetic aroma chemical with a distinct and commercially significant lily-of-the-valley scent profile. While its qualitative olfactory properties are well-documented, further research is needed to determine its quantitative odor detection threshold

and to definitively identify the specific olfactory receptor(s) it activates. The experimental protocols and signaling pathway information provided in this guide offer a robust framework for future investigations into the chemosensory properties of **Majantol** and related fragrance molecules. Such research will not only advance our understanding of olfaction but also has the potential to inform the development of novel fragrance ingredients and therapeutics targeting the olfactory system.

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